

Technical Support Center: Proton Charge Radius & Rydberg Constant Determination

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: RY

Cat. No.: B15979847

[Get Quote](#)

This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols for researchers investigating the proton charge radius and the **Rydberg** constant.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the "proton radius puzzle"?

A1: The proton radius puzzle refers to the significant discrepancy between the proton charge radius (r_p) values obtained from different experimental methods.^[1] Specifically, measurements from muonic hydrogen spectroscopy yield a value approximately 4% smaller than that determined from electron-proton scattering and regular hydrogen spectroscopy.^{[1][2]}

Q2: Why do muonic hydrogen and electronic hydrogen experiments yield different proton radius values?

A2: The reason for this discrepancy is still a subject of active research.^[3] A leading hypothesis is that there may be unaccounted-for systematic errors in one or both types of experiments.^[2]

Another possibility, though less favored, is that the discrepancy points to new physics beyond the Standard Model, suggesting that muons and electrons may interact with protons differently. [2] A muon is about 200 times more massive than an electron, causing it to orbit much closer to the proton and making the energy levels of muonic hydrogen more sensitive to the proton's charge radius. [4][5]

Q3: How does the **Rydberg** constant (R_∞) relate to the proton charge radius?

A3: The **Rydberg** constant and the proton charge radius are intrinsically linked in atomic spectroscopy measurements. [6] The energy levels of hydrogen are dependent on both R_∞ and r_p . [6] Therefore, to determine one, the other must be known with high precision. An unexpectedly small proton radius, as seen in muonic hydrogen experiments, would imply a shift in the accepted value of the **Rydberg** constant if other measurements are to remain consistent. [4][7]

Q4: My electron scattering data analysis is yielding a large proton radius. What are potential sources of error?

A4: A common challenge in electron-proton scattering experiments is the extrapolation of the form factor to zero momentum transfer ($Q^2 = 0$) to extract the charge radius. [8] The model used for this extrapolation can significantly influence the result. [8] Ensure that your analysis accounts for:

- Two-photon exchange effects: These can introduce non-linearities in the form factor at low Q^2 .
- Coulomb and radiative corrections: These must be accurately applied to the raw scattering data.
- Tension between different datasets: Discrepancies between various experimental datasets can introduce biases in global fits. [9]

Q5: In my hydrogen spectroscopy experiment, I'm observing line broadening that affects the precision of my **Rydberg** constant measurement. What can I do?

A5: Line broadening can arise from several factors:

- Doppler broadening: This can be mitigated by cooling the hydrogen atoms to **cryogenic** temperatures.
- Pressure broadening: Ensure the hydrogen gas in your discharge tube is at a sufficiently low pressure.
- Instrumental broadening: Check the alignment and calibration of your spectrometer. Using a high-resolution diffraction grating and ensuring a narrow slit width can improve resolution.[\[10\]](#)

Quantitative Data Summary

The following tables summarize key measurements of the proton charge radius and the accepted value of the **Rydberg** constant.

Table 1: Selected Proton Charge Radius Measurements

Method	Proton Charge Radius (r _p) [fm]	Reference
Muonic Hydrogen Spectroscopy (2010)	0.84184(67)	[11]
Muonic Hydrogen Spectroscopy (2013)	0.84087(39)	[4]
Electron-Proton Scattering (PRad, 2019)	0.831(14)	[11]
Hydrogen Spectroscopy (2019)	0.833(10)	[2]
CODATA 2014 value	0.8775(51)	[12]
CODATA 2018 value	0.8414(19)	[13]

Table 2: **Rydberg** Constant

Constant	Value	Reference
Rydberg Constant (R _∞)	10973731.568160(21) m ⁻¹	[14]

Experimental Protocols

Determination of the Proton Charge Radius via Muonic Hydrogen Spectroscopy

Objective: To precisely measure the Lamb shift in muonic hydrogen to determine the proton charge radius.

Methodology:

- **Muon Beam Production:** A low-energy beam of negative muons is generated.
- **Muonic Hydrogen Formation:** The muon beam is stopped in a low-density hydrogen gas target. Muons are captured by protons, forming muonic hydrogen atoms in highly excited states.
- **Cascade to 2S State:** The muonic atoms cascade down to the metastable 2S state.
- **Laser Spectroscopy:** A pulsed laser, tuned to the 2S-2P transition frequency, excites the muonic atoms from the 2S to the 2P state.
- **X-ray Detection:** The 2P state immediately de-excites to the 1S ground state, emitting a characteristic X-ray which is detected in coincidence with the laser pulse.[\[5\]](#)
- **Resonance Measurement:** The laser frequency is scanned, and the number of detected X-rays is plotted against the frequency to find the resonance. The 2S-2P splitting is highly sensitive to the proton charge radius.

Determination of the Proton Charge Radius via Electron-Proton Scattering

Objective: To measure the angular dependence of electron-proton elastic scattering to determine the proton's electric form factor and extract the charge radius.

Methodology:

- **Electron Beam:** A high-energy, well-collimated beam of electrons is directed onto a target.

- **Hydrogen Target:** The target typically consists of liquid hydrogen.[1]
- **Scattering Event:** Electrons scatter elastically from the protons in the target.
- **Detection:** Spectrometers are used to measure the scattering angle and energy of the scattered electrons and recoiling protons.
- **Cross-Section Measurement:** The differential cross-section is measured at various momentum transfers (Q^2).
- **Form Factor Extraction:** The electric form factor, $G_E(Q^2)$, is extracted from the cross-section data.
- **Radius Determination:** The proton charge radius is determined from the slope of the form factor as the momentum transfer approaches zero: $r_p^2 = -6 * dG_E(Q^2)/dQ^2 |_{Q^2=0}$. [8]

Determination of the Rydberg Constant via Hydrogen Spectroscopy

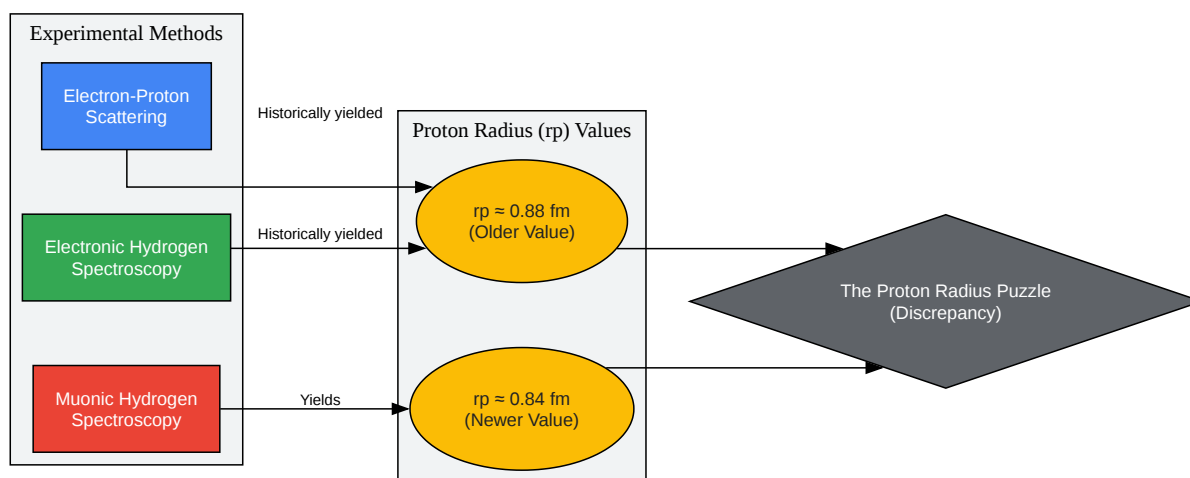
Objective: To measure the wavelengths of the Balmer series in the hydrogen spectrum to determine the **Rydberg** constant.

Methodology:

- **Hydrogen Discharge Source:** A hydrogen discharge lamp is used to excite hydrogen atoms, causing them to emit light at specific wavelengths.[15]
- **Spectrometer Setup:** The light from the discharge lamp is passed through a narrow slit and collimated.[16]
- **Diffraction Grating:** A diffraction grating is used to disperse the light into its constituent wavelengths.[10]
- **Angle Measurement:** A telescope or other detector is used to measure the diffraction angles of the spectral lines (e.g., the Balmer series: H-alpha, H-beta, H-gamma).[15][17]
- **Wavelength Calculation:** The wavelengths are calculated using the grating equation.

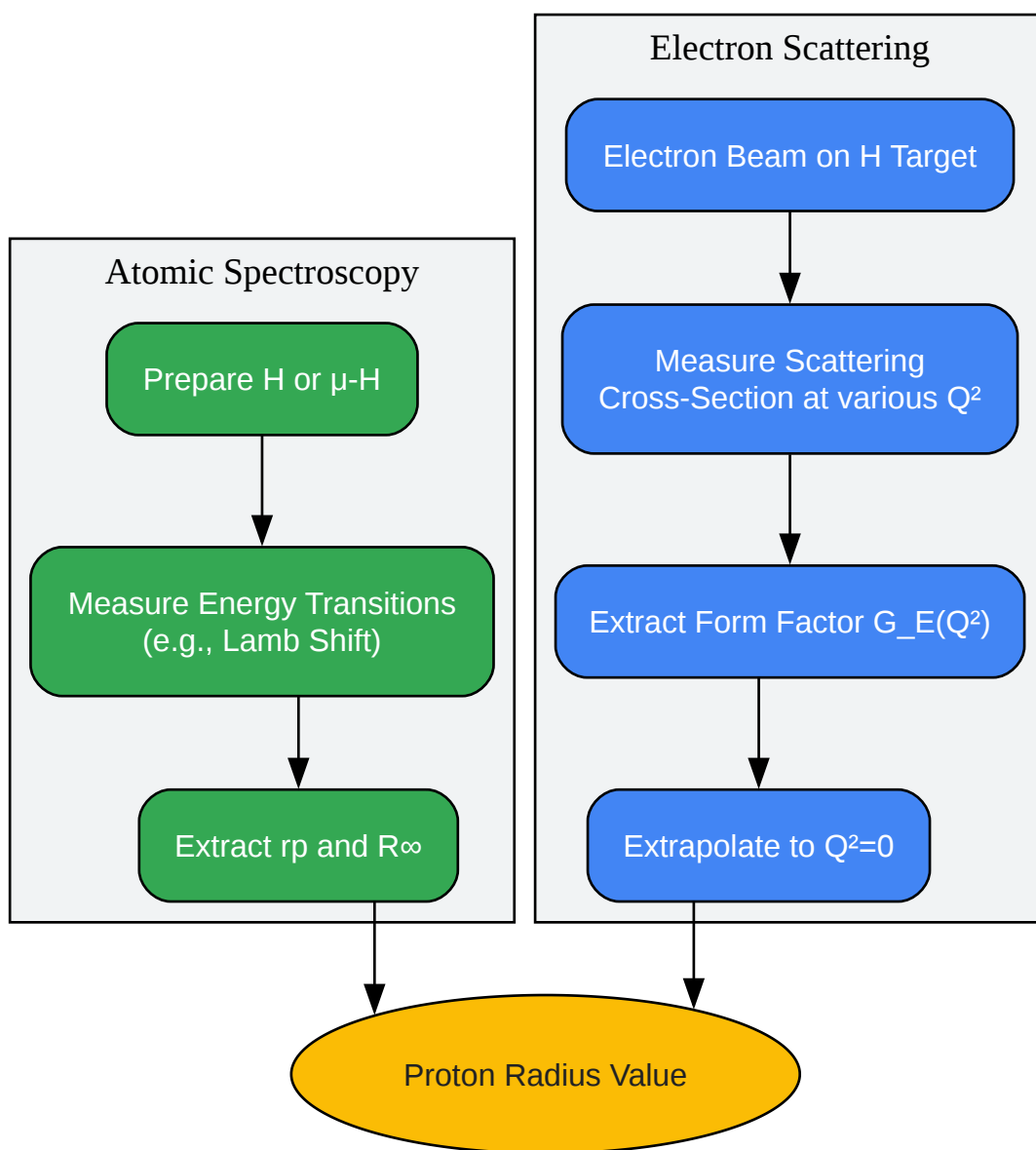
- **Rydberg Constant Calculation:** The **Rydberg** constant is determined by fitting the measured wavelengths to the Balmer formula: $1/\lambda = R_{\infty} * (1/2^2 - 1/n^2)$ where $n = 3, 4, 5, \dots$ [18]

Visualizations



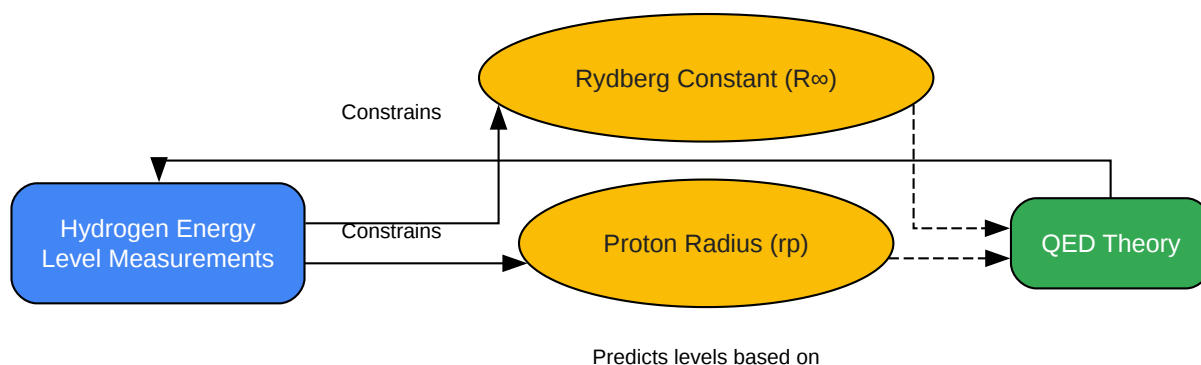
[Click to download full resolution via product page](#)

Caption: The Proton Radius Puzzle experimental discrepancy.



[Click to download full resolution via product page](#)

Caption: Workflow for proton radius determination methods.



[Click to download full resolution via product page](#)

Caption: Interdependence of R_∞ and r_p in H spectroscopy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Proton radius puzzle - Wikipedia [en.wikipedia.org]
- 2. physicstoday.aip.org [physicstoday.aip.org]
- 3. The Proton Radius Puzzle and Discrepancies in Proton Structure Measurements [arxiv.org]
- 4. fuw.edu.pl [fuw.edu.pl]
- 5. researchgate.net [researchgate.net]
- 6. physicsworld.com [physicsworld.com]
- 7. [1702.01189] Review of experimental and theoretical status of the proton radius puzzle [arxiv.org]
- 8. Proton Charge Radius from Electron Scattering | MDPI [mdpi.com]
- 9. [1505.02680] Evaluation of the proton charge radius from e-p scattering [arxiv.org]
- 10. pg.edu.pl [pg.edu.pl]

- 11. physicsworld.com [physicsworld.com]
- 12. epj-conferences.org [epj-conferences.org]
- 13. jupiter.chem.uoa.gr [jupiter.chem.uoa.gr]
- 14. CODATA recommended values of the fundamental physical constants: 2018 - PMC [pmc.ncbi.nlm.nih.gov]
- 15. spegroup.ru [spegroup.ru]
- 16. dave.ucsc.edu [dave.ucsc.edu]
- 17. physics.pub.ro [physics.pub.ro]
- 18. webassign.net [webassign.net]
- To cite this document: BenchChem. [Technical Support Center: Proton Charge Radius & Rydberg Constant Determination]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15979847/docs#technical-support-center-proton-charge-radius-rydberg-constant-determination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check